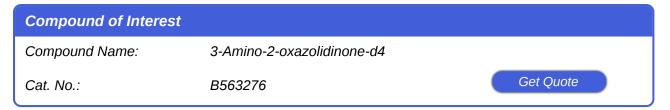




In-Depth Technical Review of 3-Amino-2oxazolidinone-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **3-Amino-2-oxazolidinone-d4** (AOZ-d4), a deuterated isotopologue of 3-Amino-2-oxazolidinone (AOZ). AOZ is a primary metabolite of the nitrofuran antibiotic, furazolidone. Due to the prohibition of furazolidone in food-producing animals in many jurisdictions, regulatory monitoring for its residues is crucial for food safety. AOZ is a stable, tissue-bound metabolite, making it an ideal marker for furazolidone use.[1] Consequently, AOZ-d4 has become an indispensable tool in analytical chemistry, serving as an internal standard for the accurate quantification of AOZ in various biological matrices.[2]

Core Properties and Specifications

3-Amino-2-oxazolidinone-d4 is a stable isotope-labeled compound where four hydrogen atoms on the oxazolidinone ring have been replaced with deuterium. This substitution results in a mass shift of +4 Da compared to the unlabeled analog, enabling its use in mass spectrometry-based analytical methods for precise quantification.[1]

Physicochemical Data

The fundamental properties of **3-Amino-2-oxazolidinone-d4** are summarized in the table below, compiled from various commercial and database sources.



Property	Value	Source(s)
Chemical Name	3-amino-4,4,5,5-tetradeuterio- 1,3-oxazolidin-2-one	[3]
Synonyms	AOZ-d4, 3-Aminooxazolidin-2-one-d4	[1][3]
CAS Number	1188331-23-8	[1]
Molecular Formula	C3H2D4N2O2	[1][4]
Molecular Weight	106.12 g/mol	[1][4]
Monoisotopic Mass	106.068 Da	
Appearance	Solid (Neat)	

Quality and Purity Specifications

The quality of AOZ-d4 as an analytical standard is critical for its application. The data below is representative of commercially available standards. For specific applications, consulting the lot-specific Certificate of Analysis is essential.

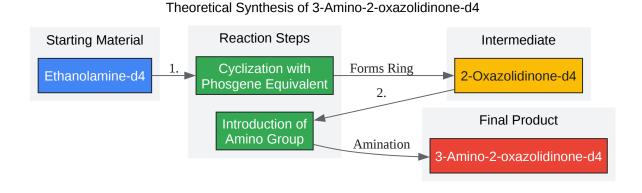
Parameter	Specification	Source(s)
Chemical Purity (HPLC)	>95%	[4]
Isotopic Purity	Not specified in general literature, refer to Certificate of Analysis	
Format	Neat solid or solution in a specified solvent	[1]
Storage Conditions	+4°C	[4]

Synthesis Pathway (Theoretical)

While detailed, step-by-step synthesis protocols for **3-Amino-2-oxazolidinone-d4** are not readily available in peer-reviewed literature, a plausible synthetic route can be conceptualized



based on established organic chemistry principles for isotopic labeling. The following diagram illustrates a theoretical pathway.



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Caption: A plausible synthetic pathway for **3-Amino-2-oxazolidinone-d4**.

Experimental Protocols

As a certified reference material, the most relevant experimental protocol for professionals is its application in quantitative analysis. Below is a representative protocol for the determination of AOZ in tissue samples using AOZ-d4 as an internal standard, based on common practices in food safety analysis.

Protocol: Quantification of AOZ in Tissue by LC-MS/MS

- 1. Sample Preparation
- Homogenization: Weigh 1 g of homogenized tissue sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known concentration of 3-Amino-2-oxazolidinone-d4 solution.
- Hydrolysis: Add 5 mL of 0.1 M HCl. Incubate at 37°C overnight to release tissue-bound AOZ.



- Derivatization: Add 200 μL of 2-nitrobenzaldehyde solution (in DMSO). Vortex and incubate at 50°C for 2 hours to form the NPAOZ derivative.
- pH Adjustment: Adjust the pH to 7.0-7.5 with 0.1 M NaOH and a suitable buffer.
- Liquid-Liquid Extraction: Add 5 mL of ethyl acetate, vortex vigorously for 1 minute, and centrifuge.
- Evaporation and Reconstitution: Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient of water with formic acid and acetonitrile.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM).

Representative MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
NPAOZ (from AOZ)	236.1	134.1
NPAOZ-d4 (from AOZ-d4)	240.1	134.1

The following diagram illustrates the analytical workflow.



Analytical Workflow for AOZ Quantification Tissue Sample Homogenization Spiking with **AOZ-d4 Internal Standard Acid Hydrolysis** (Release of bound AOZ) **Derivatization with** 2-Nitrobenzaldehyde Liquid-Liquid Extraction **Evaporation &** Reconstitution

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Quantification using Isotope Dilution

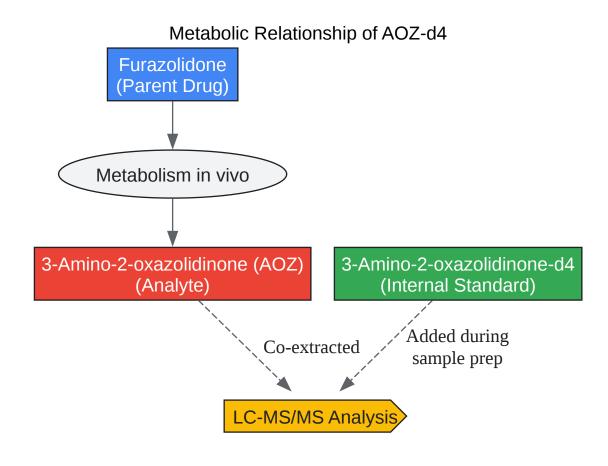
LC-MS/MS Analysis (MRM Mode)

Caption: Workflow for the analysis of AOZ using AOZ-d4 as an internal standard.



Signaling Pathways and Biological Interactions

3-Amino-2-oxazolidinone-d4 is designed to be chemically and biologically inert in the context of the analytical methods in which it is used. Its purpose is to mimic the analyte (AOZ) during sample preparation and analysis without interfering with biological systems. The parent compound, furazolidone, from which AOZ is derived, exerts its antimicrobial effect by inhibiting bacterial enzymes and cross-linking DNA. The metabolite AOZ has been studied for its potential to inhibit monoamine oxidases. However, AOZ-d4 itself is not used in studies of signaling pathways. The metabolic conversion of furazolidone to AOZ is a key pathway in the context of its detection.



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- To cite this document: BenchChem. [In-Depth Technical Review of 3-Amino-2-oxazolidinone-d4]. BenchChem, [2025]. [Online PDF]. Available at:
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